

Application Notes and Protocols: Barium Iodate in Redox Titration Procedures

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Compound of Interest

Compound Name: Barium iodate

Cat. No.: B079991

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Introduction to Iodate-Based Redox Titrations

Redox titrations are a fundamental analytical technique used to determine the concentration of an analyte by reacting it with a titrant in an oxidation-reduction reaction. Among the various types of redox titrations, those involving iodine are particularly versatile and widely used. These methods are generally categorized into iodimetry and iodometry.

- **Iodimetry:** A direct titration where a standard iodine solution is used as the titrant to determine the concentration of a reducing agent.
- **Iodometry:** An indirect titration where an oxidizing agent is reacted with an excess of iodide ions to liberate iodine. The liberated iodine is then titrated with a standard solution of a reducing agent, typically sodium thiosulfate.

Iodate salts, such as potassium iodate (KIO_3) and **barium iodate** ($\text{Ba}(\text{IO}_3)_2$), are powerful oxidizing agents that can be used in these titrations, primarily as a source of iodine or as a primary standard to standardize other solutions.

Barium Iodate: Properties and Comparison with Potassium Iodate

While **barium iodate** is a stable compound, it is not commonly used as a primary standard or titrant in redox titrations, primarily due to its low solubility in water. Potassium iodate is the preferred reagent for these applications. The following table summarizes the key properties of both compounds for comparison.

Property	Barium Iodate ($\text{Ba}(\text{IO}_3)_2$)	Potassium Iodate (KIO_3)
Molar Mass	487.13 g/mol	214.00 g/mol
Solubility in Water	Low (Solubility product, $K_{sp} \approx 1.57 \times 10^{-9}$)[1]	High (32.3 g/100 mL at 20°C)
Purity	Typically available as $\geq 98\%$ [2]	Available in high purity ($>99.9\%$) as a primary standard
Primary Standard Suitability	Not ideal due to low solubility and lower purity	Excellent primary standard due to high purity, stability, and solubility[3]

The low solubility of **barium iodate** makes it challenging to prepare standard solutions of a desired concentration accurately, which is a critical requirement for a titrant or a primary standard. In contrast, the high solubility and purity of potassium iodate make it an excellent choice for these applications.

Application Note: Standardization of Sodium Thiosulfate Solution

One of the most common applications of iodate salts in redox titration is the standardization of sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) solutions. Sodium thiosulfate is a secondary standard, meaning its concentration can change over time, and it needs to be standardized against a primary standard. Potassium iodate is the primary standard of choice for this purpose.

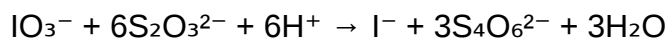
The principle of this standardization is based on an iodometric method. A known amount of potassium iodate is reacted with an excess of potassium iodide (KI) in an acidic solution to liberate a stoichiometric amount of iodine (I_2). This liberated iodine is then titrated with the sodium thiosulfate solution to be standardized, using a starch indicator to detect the endpoint.

Chemical Reactions

The standardization process involves two key redox reactions:

- Liberation of Iodine: Iodate ions react with iodide ions in the presence of an acid to produce iodine. $\text{IO}_3^- + 5\text{I}^- + 6\text{H}^+ \rightarrow 3\text{I}_2 + 3\text{H}_2\text{O}$
- Titration of Iodine: The liberated iodine is then titrated with the thiosulfate solution. $\text{I}_2 + 2\text{S}_2\text{O}_3^{2-} \rightarrow 2\text{I}^- + \text{S}_4\text{O}_6^{2-}$

The overall reaction shows that one mole of iodate results in the reaction of six moles of thiosulfate.



Experimental Protocol: Standardization of 0.1 M Sodium Thiosulfate using Potassium Iodate

This protocol details the steps for standardizing a sodium thiosulfate solution with potassium iodate as the primary standard.

Reagents and Materials

- Potassium iodate (KIO_3), primary standard grade, dried at 110°C
- Sodium thiosulfate pentahydrate ($\text{Na}_2\text{S}_2\text{O}_3 \cdot 5\text{H}_2\text{O}$)
- Potassium iodide (KI)
- Dilute sulfuric acid (H_2SO_4) or hydrochloric acid (HCl)
- Starch indicator solution
- Distilled or deionized water
- Analytical balance
- Volumetric flasks (100 mL, 1000 mL)

- Pipette (25 mL)
- Burette (50 mL)
- Erlenmeyer flasks (250 mL)

Procedure

- Preparation of 0.01 M Standard Potassium Iodate Solution:
 - Accurately weigh approximately 0.3567 g of dried primary standard potassium iodate.
 - Dissolve the KIO_3 in distilled water in a 100 mL volumetric flask and dilute to the mark.
- Preparation of approximately 0.1 M Sodium Thiosulfate Solution:
 - Dissolve approximately 25 g of $\text{Na}_2\text{S}_2\text{O}_3 \cdot 5\text{H}_2\text{O}$ in 1 liter of freshly boiled and cooled distilled water. Add a small amount of sodium carbonate (approx. 0.1 g) to stabilize the solution.
- Titration Procedure:
 - Pipette 25.00 mL of the standard potassium iodate solution into a 250 mL Erlenmeyer flask.
 - Add approximately 2 g of potassium iodide and 5 mL of dilute sulfuric acid to the flask. The solution will turn a deep yellow-brown due to the liberated iodine.
 - Titrate immediately with the sodium thiosulfate solution from the burette until the solution becomes a pale yellow color.
 - Add 2-3 mL of starch indicator solution. The solution will turn a deep blue-black color.
 - Continue the titration dropwise with constant swirling until the blue color disappears completely, leaving a colorless solution. This is the endpoint.
 - Record the volume of the sodium thiosulfate solution used.

- Repeat the titration at least two more times to obtain concordant results (titers agreeing within 0.1 mL).

Calculation of Molarity

The molarity of the sodium thiosulfate solution can be calculated using the following formula, based on the 1:6 stoichiometric ratio between iodate and thiosulfate:

$$\text{Molarity of Na}_2\text{S}_2\text{O}_3 = (\text{Molarity of KIO}_3 \times \text{Volume of KIO}_3) / (\text{Volume of Na}_2\text{S}_2\text{O}_3) \times 6$$

Data Presentation

The following table shows example data for the standardization of a sodium thiosulfate solution.

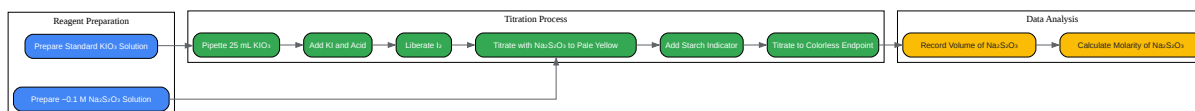
Titration	Volume of 0.01 M KIO ₃ (mL)	Initial Burette Reading (mL)	Final Burette Reading (mL)	Volume of Na ₂ S ₂ O ₃ used (mL)
1	25.00	0.10	25.20	25.10
2	25.00	25.20	50.25	25.05
3	25.00	0.05	25.10	25.05
Average	25.07			

Using the average volume and the formula above:

$$\text{Molarity of Na}_2\text{S}_2\text{O}_3 = (0.01 \text{ M} \times 25.00 \text{ mL}) / (25.07 \text{ mL}) \times 6 \approx 0.0598 \text{ M}$$

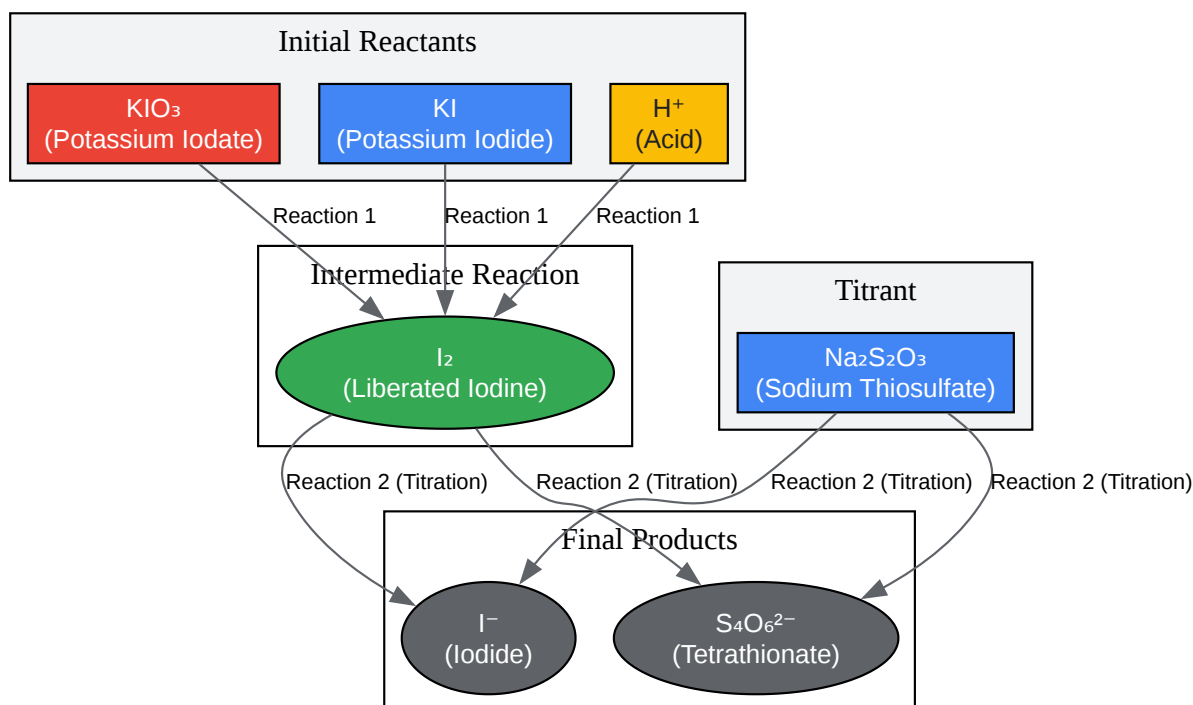
Visualizations

The following diagrams illustrate the experimental workflow and the chemical relationships in the standardization process.



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Caption: Workflow for the standardization of sodium thiosulfate.



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Caption: Chemical relationships in iodometric standardization.

Conclusion

In summary, while **barium iodate** is a known chemical compound, its practical application in redox titration procedures is severely limited by its low solubility. For the preparation of standard solutions and for use as a primary standard in iodometric titrations, potassium iodate is the superior and recommended choice due to its high purity, stability, and excellent solubility in water. The provided protocol for the standardization of sodium thiosulfate using potassium iodate is a robust and widely accepted method in analytical chemistry.

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References

- 1. Barium iodate - Wikipedia [en.wikipedia.org]
- 2. chemimpex.com [chemimpex.com]
- 3. Primary Standards in Chemistry [thoughtco.com]
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